

Application Notes and Protocols: Preparation of VO-Ohpic Trihydrate Stock Solution in DMSO

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606502

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Introduction

VO-Ohpic trihydrate is a potent and selective small-molecule inhibitor of the phosphatase and tensin homolog (PTEN), a critical tumor suppressor protein.[1][2][3] By inhibiting PTEN's lipid phosphatase activity, **VO-Ohpic trihydrate** leads to the activation of the PI3K/Akt signaling pathway, which is implicated in cell growth, proliferation, and survival.[4][5] This makes it a valuable tool for studying cellular signaling and for potential therapeutic development. Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **VO-Ohpic trihydrate** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

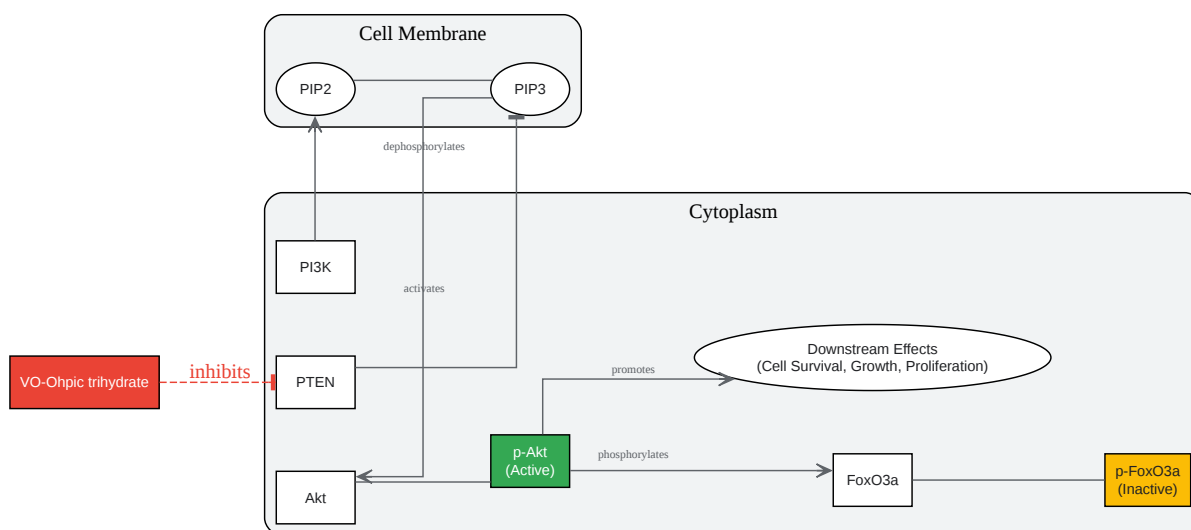
Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility information for **VO-Ohpic trihydrate** is presented in the table below.

| Property | Value | Reference(s) |
|----------------------------|---|--------------|
| CAS Number | 476310-60-8 | [1][2][6] |
| Molecular Formula | C ₁₂ H ₁₆ N ₂ O ₁₁ V | [6][7] |
| Molecular Weight | 415.20 g/mol | [1][4][6] |
| Appearance | A crystalline solid | [1][6] |
| Purity | ≥95% | [1] |
| Solubility in DMSO | ≥ 50 mg/mL (120.42 mM)[7], 72 mg/mL (173.41 mM)[4], >10 mM[6], ≥121.8 mg/mL[6]. It is noted that moisture-absorbing DMSO reduces solubility; fresh DMSO is recommended. | [4][6][7] |
| Solubility in Water | Insoluble[4], < 0.1 mg/mL[7] | [4][7] |
| Solubility in Ethanol | Insoluble[4], ≥45.8 mg/mL with sonication[6] | [4][6] |
| Solubility in PBS (pH 7.2) | 1 mg/mL | [1] |

Signaling Pathway of PTEN Inhibition by VO-Ohpic Trihydrate

The following diagram illustrates the mechanism of action of **VO-Ohpic trihydrate**.



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Caption: Mechanism of PTEN inhibition by **VO-Ohpic trihydrate**.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **VO-Ohpic trihydrate** in DMSO.

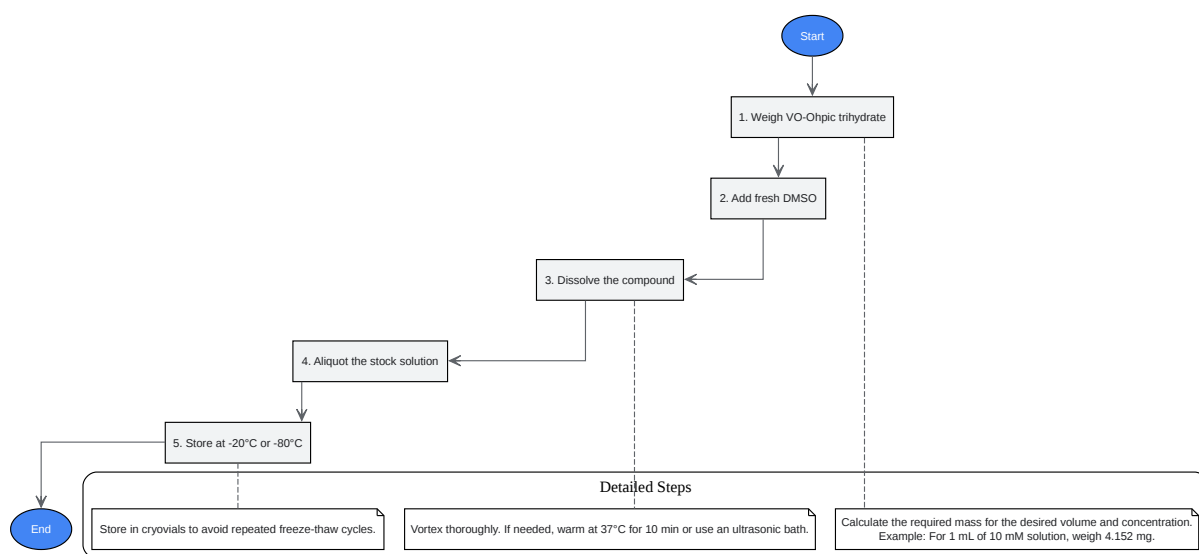
Materials

- **VO-Ohpic trihydrate** powder (MW: 415.20 g/mol)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips
- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure

The following workflow outlines the preparation of the stock solution.



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Caption: Workflow for preparing **VO-Ohpic trihydrate** stock solution.

Step-by-step instructions:

- Calculate the required mass:

- To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
- For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 415.20 \text{ g/mol} * 1000 \text{ mg/g} = 4.152 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out the calculated amount of **VO-Ohpic trihydrate** powder using an analytical balance.
- Add DMSO:
 - Add the desired volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the compound is completely dissolved.
 - If the compound does not dissolve readily, you can warm the tube at 37°C for 10 minutes or use an ultrasonic bath to aid dissolution.[\[6\]](#)
- Aliquot and store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This helps to avoid repeated freeze-thaw cycles which can degrade the compound.[\[4\]](#)[\[8\]](#)

Storage and Stability

Proper storage is critical to maintain the activity of the **VO-Ohpic trihydrate** stock solution.

| Condition | Storage Temperature | Duration | Reference(s) |
|------------------------|---------------------|-----------|--------------|
| Solid Powder | -20°C | ≥ 4 years | [1] |
| Stock Solution in DMSO | -80°C | 1 year | [4] |
| Stock Solution in DMSO | -20°C | 1 month | [4][7] |

Note: It is recommended to use the stock solution as soon as possible after preparation.[6]
Avoid repeated freeze-thaw cycles.[4][8]

Safety and Handling Precautions

VO-Ohpic trihydrate has the following hazard classifications:

- Harmful if swallowed.[9]
- Causes skin irritation.[9]
- Causes serious eye irritation.[9]
- May cause respiratory irritation.[9]

Always adhere to the following safety measures:

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[9]
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.[9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9]
- Wash hands thoroughly after handling.[9]
- Do not eat, drink, or smoke when using this product.[9]

- In case of contact with skin, wash with plenty of soap and water.[9]
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[9]
- If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[9]
- Consult the Safety Data Sheet (SDS) for complete safety information before use.[9]

Application-Specific Recommendations

For cell-based assays, it is important to minimize the final concentration of DMSO in the culture medium to avoid cytotoxicity. The final DMSO concentration should typically be less than 0.5%. [8] A negative control with the same concentration of DMSO should be included in your experiments.[8] When diluting the stock solution into aqueous media, it is recommended to do so immediately before use and to add the stock solution to the media while vortexing to prevent precipitation.

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